

# Gandotinib cost-effectiveness analysis other MPN treatments

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## Compound Focus: Gandotinib

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## Gandotinib Clinical Data Overview

Although a direct cost-effectiveness comparison is unavailable, Phase 1 and Phase 2 clinical trials provide efficacy and safety data that form the basis for any future economic evaluations. Key findings from these studies are summarized below.

Trial Phase	Patient Population	Key Efficacy Findings	Common Adverse Events (All Grades)	Serious (Grade 3/4) Adverse Events
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| **Phase 1 [1]** | 38 patients (31 MF, 6 PV, 1 ET) | - 29% of MF patients achieved clinical improvement

- 63% (20/32) evaluable patients had  $\geq 50\%$  spleen length reduction
- 52% (11/21) had  $\geq 50\%$  symptom score reduction at 12 weeks [1] | - Diarrhea (55.3%)
- Nausea (42.1%) [1] | - Blood creatinine increase (DLT)
- Hyperuricemia (DLT) [1] | | **Phase 2 [2] [3]** | 138 patients (PV, ET, MF) | - ORR in JAK2 V617F-positive patients: PV (95%), ET (90.5%), MF (9.1%)
- 44% had  $\geq 50\%$  MPN-SAF TSS improvement at 1 year [2] [3] | Information not specifically highlighted | - Anemia (11.6%)
- Hyperuricemia (3.2%)
- Fatigue (2.9%)
- Diarrhea (2.2%) [2] [3] |

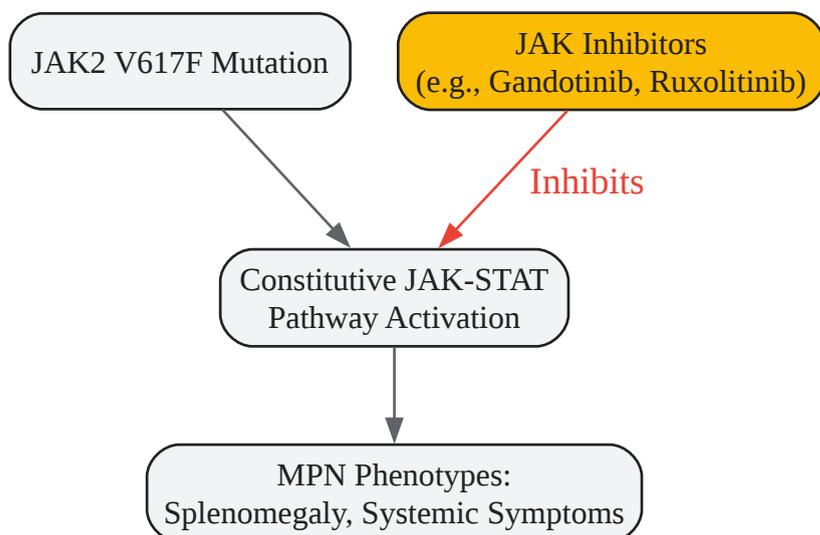
## Insights for a Cost-Effectiveness Framework

While a formal analysis for **gandotinib** is missing, recent research on other MPN treatments illustrates the factors and methodologies used in such evaluations, which you can apply to **gandotinib**.

- **Key Cost Drivers:** A 2024 cost-effectiveness analysis comparing **momelotinib** and **ruxolitinib** for myelofibrosis with anemia provides a relevant model. It found that despite momelotinib's higher pharmacy costs, its reduction in transfusion burden was a major factor. However, over 1- and 2-year periods, the total cost of care was still lower for ruxolitinib due to its significantly lower drug price [4]. This highlights **drug acquisition cost** and **transfusion dependence** as critical variables.
- **Broader Clinical Benefits:** Beyond direct costs, consider the value of clinical benefits demonstrated by JAK inhibitors. A 2025 meta-analysis reported that JAK inhibitor treatment was associated with a **48% reduction in thromboembolic events** risk for MPN patients, a complication that carries significant morbidity, mortality, and healthcare costs [5].
- **Evolving Treatment Landscape:** **Gandotinib** is one of several JAK inhibitors in development or recently approved for MPNs. Others include **fedratinib**, **pacritinib**, and **momelotinib**, each with distinct profiles (e.g., pacritinib for patients with thrombocytopenia, momelotinib for anemia) [6] [7]. A comprehensive cost-effectiveness analysis would need to position **gandotinib** within this competitive landscape, comparing its price, dosing, efficacy, and side-effect profile against all relevant alternatives.

## Gandotinib's Mechanism and Development Context

The diagram below shows **gandotinib**'s target in the MPN disease pathway, which is shared by other JAK inhibitors.



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**Gandotinib** is a potent, selective JAK2 inhibitor with dose-dependent selectivity for the JAK2 V617F mutant protein [2] [3] [7]. It has been investigated in patients with polycythemia vera (PV), essential thrombocythemia (ET), and myelofibrosis (MF) [1] [2]. The maximum tolerated dose was established at 120 mg once daily [1].

## How to Proceed with Your Analysis

Given the lack of direct data, you can take the following steps to build a comparative evaluation:

- **Monitor Clinical Trial Registries:** **Gandotinib** is not an approved therapy. Its development status should be tracked on clinical trial registries (e.g., ClinicalTrials.gov). A cost-effectiveness analysis would typically only be conducted in late-stage development or upon application for regulatory approval and reimbursement.
- **Construct a De Novo Model:** Using clinical trial data for efficacy (e.g., symptom response, spleen reduction, transfusion independence) and safety, you can build a health economic model. This model would compare the projected costs and health outcomes (e.g., Quality-Adjusted Life Years) of **gandotinib** against standard-of-care JAK inhibitors like ruxolitinib.
- **Incorporate Relevant Comparators:** Ensure the analysis includes newer JAK inhibitors like momelotinib and pacritinib, as their distinct clinical benefits (particularly on anemia) are key drivers of value and cost-effectiveness [4] [6].

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